

2-Methyl-3-nitroaniline: A Comprehensive Technical Guide to Hazards and Safety Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-3-nitroaniline

Cat. No.: B147196

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the hazards and necessary safety precautions for handling **2-Methyl-3-nitroaniline**. The information is intended to equip researchers, scientists, and professionals in drug development with the knowledge to safely handle this chemical in a laboratory or industrial setting. This guide includes quantitative data on physical and chemical properties, toxicological information, detailed safety protocols, and visual workflows for emergency procedures.

Physicochemical and Toxicological Data

A clear understanding of the physical, chemical, and toxicological properties of **2-Methyl-3-nitroaniline** is fundamental to its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of **2-Methyl-3-nitroaniline**

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1][2]
Molecular Weight	152.15 g/mol	[1]
Appearance	Yellow to greenish-yellow crystalline powder or yellow rhombic needles.	[1][3]
Melting Point	88-90 °C (190-194 °F)	[4]
Boiling Point	305 °C (581 °F) (decomposes)	[1][4]
Solubility	Insoluble in water (<1 mg/mL at 23 °C).	[1][3]
Stability	Stable under normal temperatures and pressures. May be sensitive to prolonged exposure to air.	[3]

Table 2: Toxicological Information for **2-Methyl-3-nitroaniline**




Hazard Classification	GHS Category	Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[1]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[1]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[1]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[1][2]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects.[2]

Hazard Identification and GHS Classification

2-Methyl-3-nitroaniline is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Signal Word: Danger[2][4]

GHS Pictograms:

-  alt text
-  alt text
-  alt text

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[2][4]
- H373: May cause damage to organs through prolonged or repeated exposure.[1][2]
- H411: Toxic to aquatic life with long lasting effects.[2]

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the safety data sheet (SDS) for this chemical. Key precautions include:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[2]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[4]
- P302 + P352: IF ON SKIN: Wash with plenty of water.

- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols

Thermal Stability Assessment by Differential Scanning Calorimetry (DSC)

Objective: To determine the thermal stability of **2-Methyl-3-nitroaniline** and identify potential thermal hazards by detecting exothermic decomposition events. This protocol is based on the principles outlined in ASTM E537.

Methodology:

- **Sample Preparation:** A small sample of **2-Methyl-3-nitroaniline** (typically 5-20 mg) is accurately weighed and placed into a high-pressure DSC cell. For safety studies, sealed cells are recommended to prevent the loss of volatile decomposition products.
- **Instrument Setup:** The DSC instrument is calibrated according to the manufacturer's instructions. An empty, sealed DSC cell is used as a reference.
- **Experimental Conditions:** The sample and reference cells are placed in the DSC furnace. The temperature is ramped at a constant rate, typically between 2-10 °C/min, over a defined temperature range (e.g., from ambient to 350 °C). The experiment should be conducted under an inert atmosphere, such as nitrogen, to prevent oxidation.
- **Data Acquisition:** The differential heat flow between the sample and the reference is measured as a function of temperature.
- **Data Analysis:** The resulting thermogram is analyzed to identify the onset temperature of any exothermic or endothermic events. The enthalpy of these events (in J/g) is calculated by integrating the peak area. A significant exothermic event indicates thermal decomposition and a potential thermal hazard.

Small-Scale Chemical Incompatibility Testing

Objective: To assess the potential for hazardous reactions when **2-Methyl-3-nitroaniline** is mixed with other substances, particularly those it is known to be incompatible with (acids, acid chlorides, acid anhydrides, chloroformates, and strong oxidizers).[1]

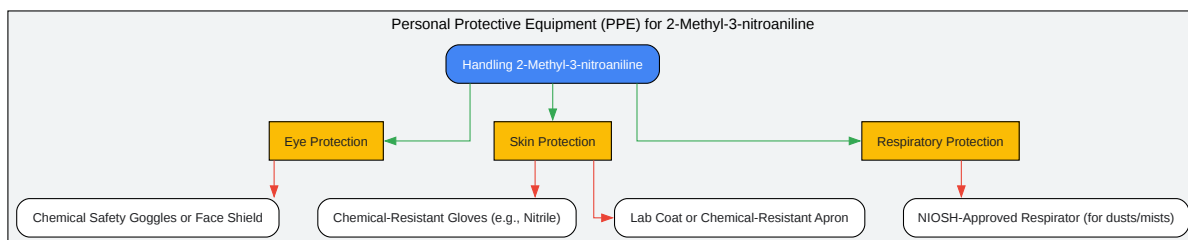
Methodology:

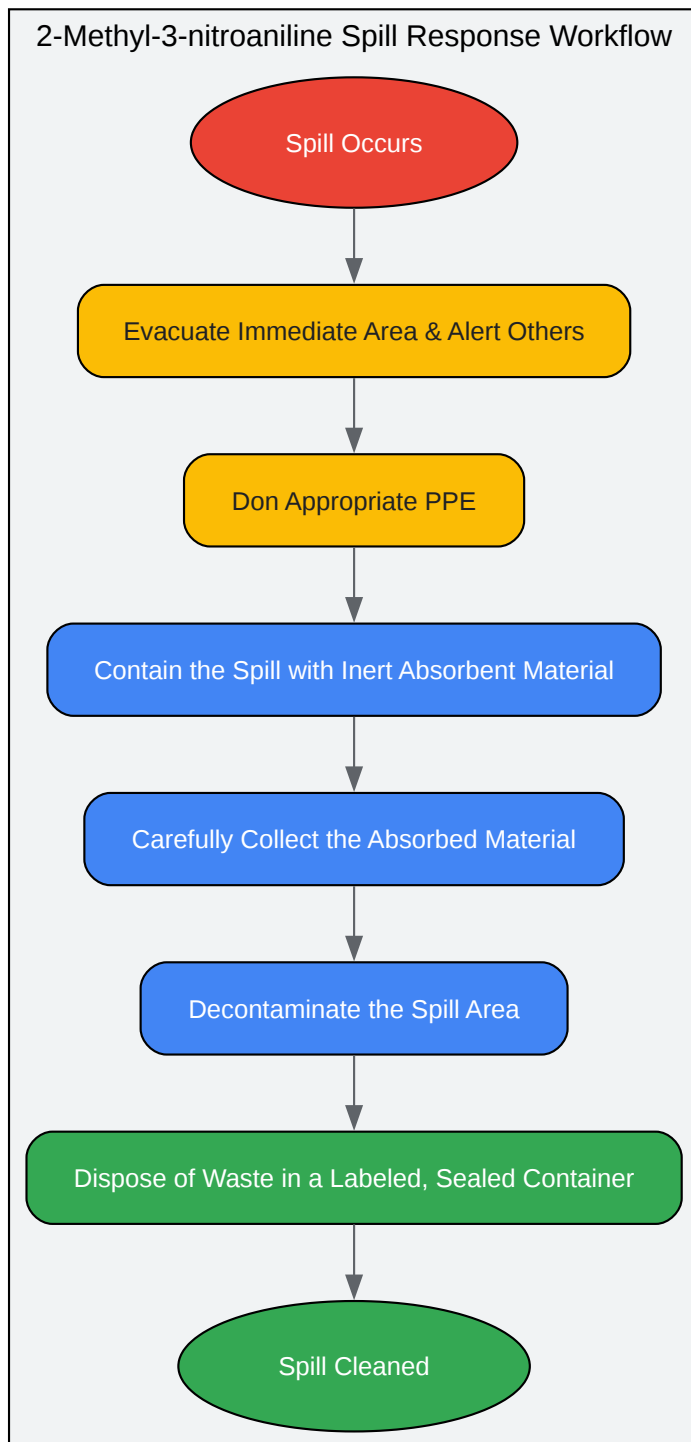
- **Personal Protective Equipment:** This experiment must be conducted in a chemical fume hood with appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Scale:** All tests should be performed on a small scale. Start with approximately 50-100 mg of **2-Methyl-3-nitroaniline** in a small, clean, and dry test tube.
- **Reagent Addition:** Slowly add a few drops or a small crystal of the test reagent (e.g., a dilute solution of a strong acid or a small amount of an oxidizing agent) to the **2-Methyl-3-nitroaniline**.
- **Observation:** Carefully observe the mixture for any signs of a reaction, including:
 - Temperature change (exotherm or endotherm), which can be monitored with a non-contact infrared thermometer.
 - Gas evolution.
 - Color change.
 - Formation of a precipitate.
 - Smoke or fumes.
- **Documentation:** Record all observations for each reagent tested.
- **Scaling Up:** If no reaction is observed on a small scale, the experiment can be cautiously scaled up, but with extreme care and continuous monitoring.

- Waste Disposal: All test mixtures should be considered hazardous waste and disposed of accordingly.

Personal Protective Equipment (PPE)

The following diagram outlines the minimum personal protective equipment required when handling **2-Methyl-3-nitroaniline**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Differential Scanning Calorimetry (DSC) - Prime Process Safety Center [primeprocesssafety.com]
- 2. "ASTM E537:2024 Thermal Stability Test by DSC" [bsbedge.com]
- 3. ASTM E537 | Materials Characterization Services [mat-cs.com]
- 4. Differential Scanning Calorimetry Testing | ioKinetic [iokinetic.com]
- To cite this document: BenchChem. [2-Methyl-3-nitroaniline: A Comprehensive Technical Guide to Hazards and Safety Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147196#hazards-and-safety-precautions-for-2-methyl-3-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com